

# Application Notes and Protocols: Trimedlure in McPhail versus Jackson Traps

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## Compound of Interest

Compound Name: Trimedlure

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## Introduction

**Trimedlure** is a potent, male-specific parafformone attractant for the Mediterranean fruit fly, *Ceratitit capitata* (Wiedemann), a significant agricultural pest worldwide.[1][2][3] Effective monitoring and detection of *C. capitata* populations are crucial for timely pest management interventions.[4] This relies heavily on the use of traps baited with **Trimedlure**. [1][5] Two of the most commonly employed traps for this purpose are the Jackson trap and the McPhail trap.

These application notes provide a detailed comparison of the use of **Trimedlure** in McPhail and Jackson traps, offering protocols for their application and a summary of their relative performance based on available data. The choice between these traps can be influenced by factors such as the specific monitoring objective (e.g., early detection vs. population density estimation), environmental conditions, and cost-effectiveness.

## Trap Characteristics

- **Jackson Trap:** This is a triangular or delta-shaped trap, typically made of waxed paperboard or plastic, with a sticky insert. It is a dry trap where flies are captured on the adhesive surface. Jackson traps are commonly used with male-specific attractants like **Trimedlure**. [2]
- **McPhail Trap:** This is a bell-shaped, invaginated trap, usually made of plastic. It is a wet trap that typically uses a liquid toxicant or drowning solution at the bottom to kill and retain

captured flies. While often used with liquid protein baits to attract female flies, McPhail traps can also be adapted for use with male-specific lures like **Trimedlure**.<sup>[6][7]</sup>

## Data Presentation: Comparative Efficacy

The following tables summarize quantitative data from studies comparing the efficacy of **Trimedlure** in McPhail and Jackson traps for capturing male *C. capitata*.

Table 1: Male *Ceratitis capitata* Captures in **Trimedlure**-Baited Traps

Study / Location	Trap Type	Lure Formulation	Mean Captures (Flies/Trap/Week)	Key Findings
Al-Fawaeer et al. (2008)	Jackson	Trimedlure	Not specified	Jackson trap was most effective for capturing males. <a href="#">[6]</a>
Al-Fawaeer et al. (2008)	McPhail	Trimedlure	Not specified	McPhail trap was most effective for capturing females (when used with appropriate bait). <a href="#">[6]</a>
Sartec (General)	Jackson	Trimedlure Plug	10.33	No significant difference in capture rates between Jackson, McPhail, and another trap type when using the same Trimedlure attractant. <a href="#">[6]</a>
Sartec (General)	McPhail	Trimedlure Plug	10.56	No significant difference in capture rates between Jackson, McPhail, and another trap type when using the same Trimedlure attractant. <a href="#">[6]</a>

Note: Direct comparative studies focusing solely on **Trimedlure** in McPhail versus Jackson traps are limited. Often, studies compare different attractants within the same trap type or different trap designs with their standardly associated lures. The data suggests that when using a potent male-specific lure like **Trimedlure**, the trap design may have a less significant impact on male capture rates than the lure itself.[\[6\]](#)

## Experimental Protocols

- Materials:

- Jackson trap (paper or plastic)
- Sticky insert
- **Trimedlure** dispenser (e.g., polymeric plug, cotton wick with liquid)
- Hanger or wire for trap suspension
- Gloves

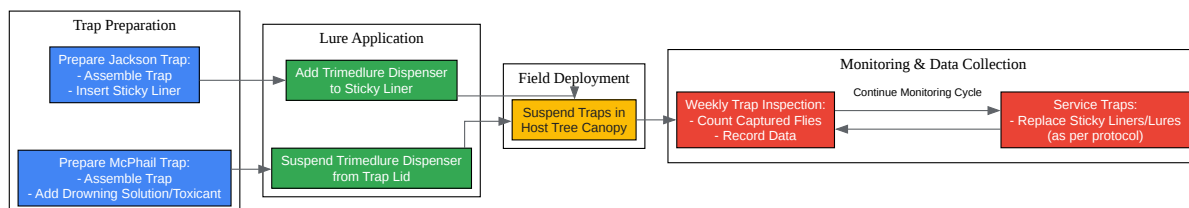
- Procedure:

1. Assemble the Jackson trap according to the manufacturer's instructions.
2. Place the sticky insert on the bottom interior surface of the trap.
3. Using gloves to avoid contamination, place the **Trimedlure** dispenser in the center of the sticky insert. For liquid **Trimedlure**, apply the recommended amount (e.g., 1.5 - 2.0 cm<sup>3</sup>) to the cotton wick.[\[2\]](#)
4. Attach the hanger to the top of the trap.
5. Suspend the trap in a shady area within the canopy of a host tree.[\[2\]](#)
6. Ensure the trap entrance is not obstructed by leaves or branches.

- Materials:

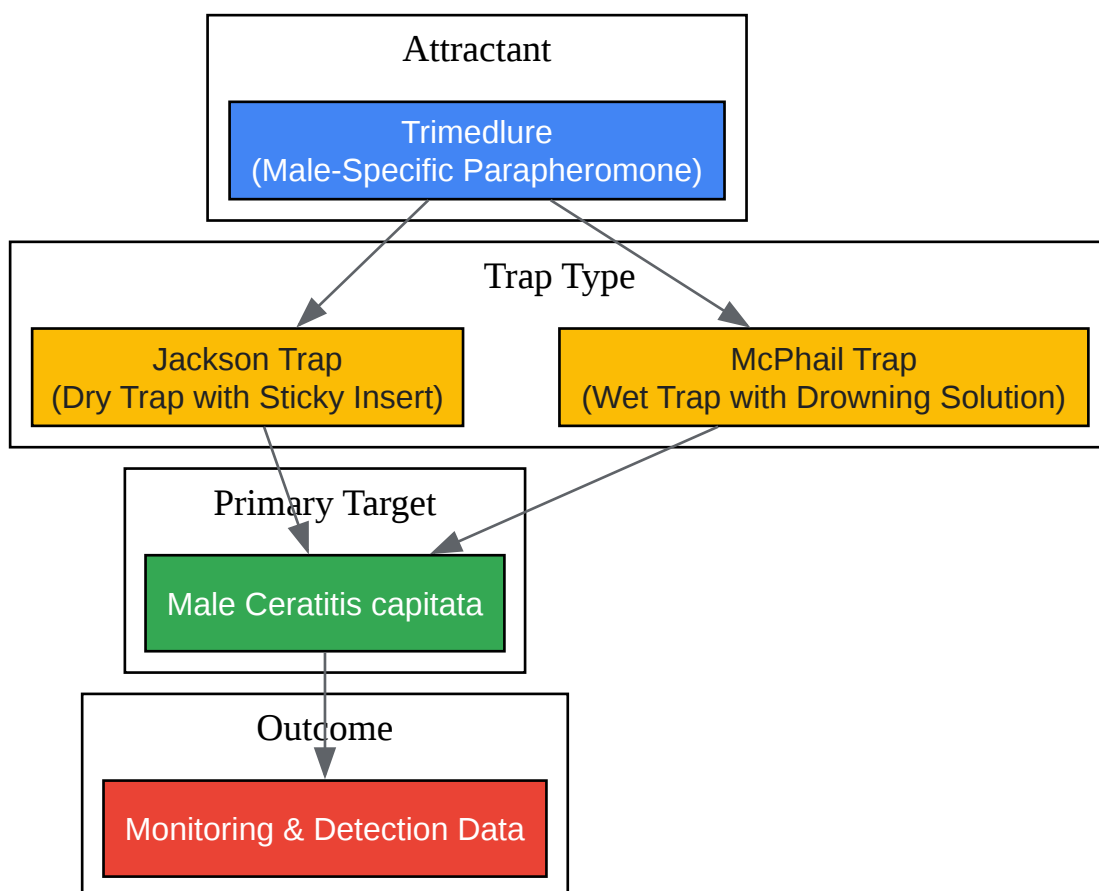
- McPhail trap
- **Trimedlure** dispenser (polymeric plug is recommended to avoid contact with the liquid below)
- A small basket or holder for the lure
- Drowning solution (water with a few drops of unscented detergent) or a toxicant strip (e.g., DDVP block).[8]
- Hanger or wire for trap suspension
- Gloves
- Procedure:
  1. Assemble the McPhail trap.
  2. If using a drowning solution, fill the bottom reservoir of the trap with the solution to the indicated level.
  3. If using a toxicant strip, place it in the bottom of the trap.[8]
  4. Using gloves, place the **Trimedlure** plug into the small basket.
  5. Suspend the basket containing the lure from the inside top of the trap, ensuring it hangs above the liquid or toxicant strip.
  6. Attach the hanger to the top of the trap.
  7. Suspend the trap in a shady area within the canopy of a host tree.

## Experimental and Logical Workflows (Graphviz)



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Caption: Experimental workflow for comparing **Trimedlure**-baited traps.



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Caption: Logical relationship of components in a fruit fly trapping system.

## Discussion and Recommendations

- Jackson Traps are generally considered the standard for male *C. capitata* detection programs when using **Trimedlure**.<sup>[2]</sup> Their advantages include ease of use, low cost, and high specificity for the target pest due to the nature of the lure and the dry capture method.
- McPhail Traps, when baited with **Trimedlure**, can also effectively capture male *C. capitata*. The primary consideration for using McPhail traps with **Trimedlure** is the need to keep the lure separate from the liquid at the bottom of the trap. This is typically achieved by placing the lure in a small basket suspended from the lid. While effective, this setup can be more cumbersome to service than a Jackson trap.
- Lure Longevity and Replacement: The effectiveness of **Trimedlure** decreases over time. Polymeric plugs have been developed to extend the field life of the lure compared to liquid formulations.<sup>[1][5]</sup> Studies have shown that 2g **Trimedlure** plugs may need replacement every 6 weeks, as their attractiveness can significantly decrease after this period.<sup>[1]</sup> Some research indicates that 4g plugs could extend this interval to 8 weeks.<sup>[5]</sup> Regular replacement according to manufacturer guidelines or local research findings is critical for consistent monitoring.

### Conclusion:

For routine monitoring and detection of male *Ceratitidis capitata* using **Trimedlure**, the Jackson trap is often the more practical and widely adopted choice due to its simplicity and cost-effectiveness. However, McPhail traps can be successfully adapted for use with **Trimedlure** and may be a suitable option if they are already in use for other monitoring purposes within an integrated pest management program. The ultimate effectiveness of either trap is highly dependent on the correct placement, regular servicing, and the freshness of the **Trimedlure** lure.

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